

Application Notes and Protocols for CRISPR/Cas9 Editing of the TFDP1 Gene

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Compound of Interest

Compound Name: DP1

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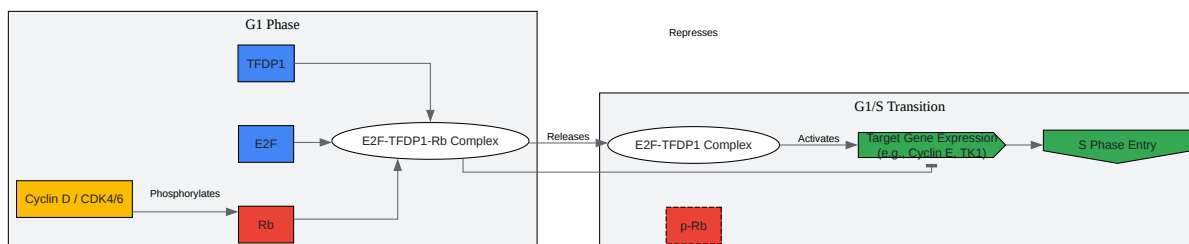
Introduction

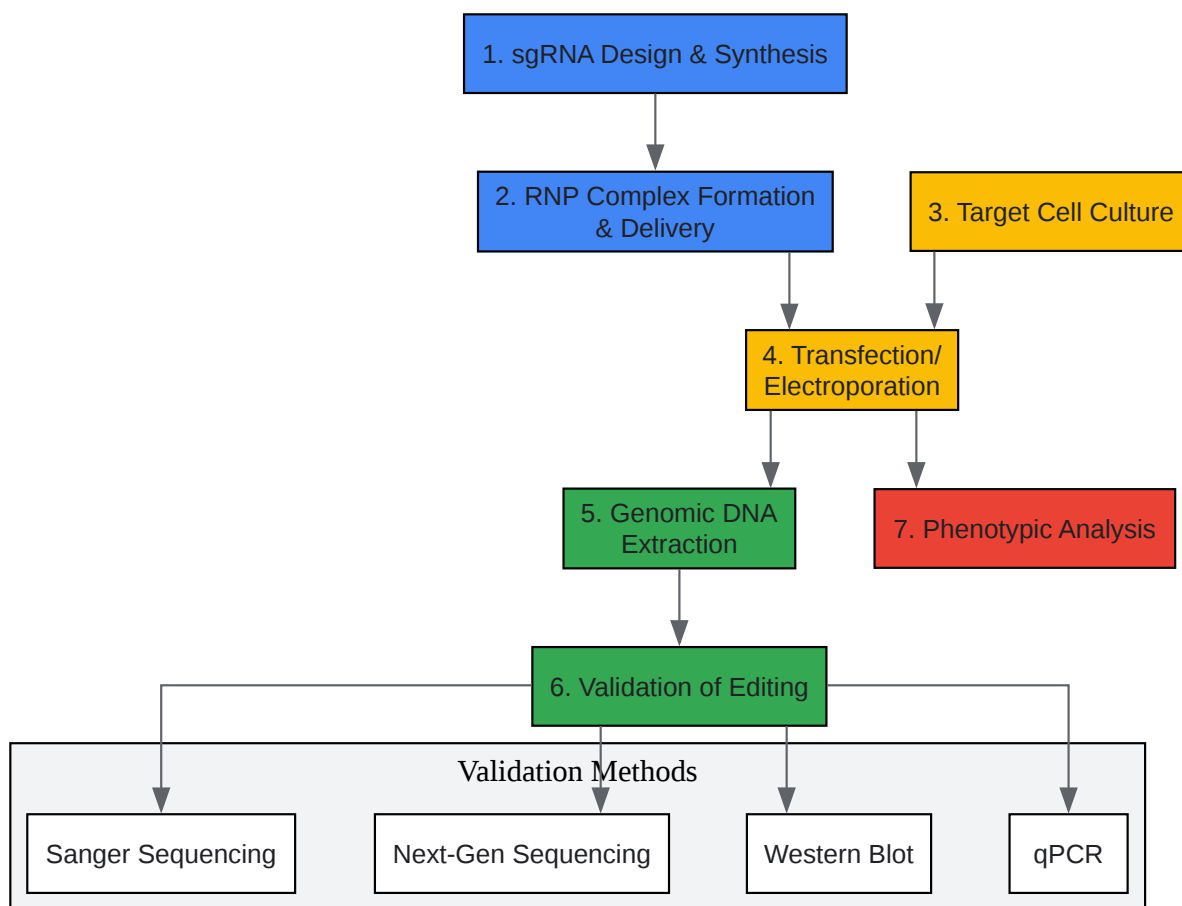
Transcription Factor Dp-1 (TF**DP1**) is a crucial component of the E2F/DP transcription factor complex, which plays a central role in regulating the cell cycle, particularly the transition from G1 to S phase.[1][2][3] This complex controls the expression of numerous genes essential for DNA replication and cell proliferation.[1][3] Dysregulation of the E2F/DP pathway is frequently observed in cancer, making TF**DP1** an attractive target for therapeutic intervention. The CRISPR/Cas9 system offers a powerful tool for precisely editing the TF**DP1** gene to study its function and explore its therapeutic potential.

These application notes provide a comprehensive guide for the CRISPR/Cas9-mediated knockout of the TF**DP1** gene in human cell lines. Detailed protocols for sgRNA design, delivery, and validation of gene editing are provided, along with data presentation in structured tables and visualizations of relevant pathways and workflows.

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the central role of TF**DP1** in the E2F signaling pathway and the general workflow for CRISPR/Cas9-mediated gene editing of TF**DP1**.





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References

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- 3. [genecards.org](https://www.genecards.org) [[genecards.org](https://www.genecards.org)]
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